

An In-depth Technical Guide to the Physical Properties of (-)-2-Chlorooctane

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Compound of Interest

Compound Name: (-)-2-Chlorooctane

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Introduction

(-)-2-Chlorooctane, the (R)-enantiomer of 2-chlorooctane, is a chiral alkyl halide of interest in various chemical and pharmaceutical research areas. Its stereochemistry plays a crucial role in its interactions with other chiral molecules, making a thorough understanding of its physical properties essential for applications in asymmetric synthesis, stereoselective reactions, and as a chiral building block in drug development. This technical guide provides a comprehensive overview of the known physical properties of **(-)-2-chlorooctane**, supported by experimental methodologies and conceptual diagrams.

Core Physical Properties

The physical characteristics of **(-)-2-chlorooctane** are fundamental to its handling, purification, and application in experimental settings. While data for the specific (-)-enantiomer is limited in some cases, the properties of the racemic mixture provide a valuable baseline. It is a general principle that enantiomers share identical physical properties such as boiling point, melting point, density, and refractive index, differing only in their interaction with plane-polarized light.

Quantitative Data Summary

The following tables summarize the key physical properties of 2-chlorooctane. Data for the racemic mixture is most commonly reported, and it is expected that the values for **(-)-2-**

chlorooctane are identical, with the exception of optical rotation.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ Cl	[1] [2]
Molecular Weight	148.67 g/mol	[2]
Appearance	Colorless liquid	[3]

Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Boiling Point	171.9 - 178 °C	1	[1] [3] [4] [5]	
Melting Point	-41.9 to -71.0 °C	1	[3] [4]	
Density	0.8658 - 0.871 g/cm ³	20	1	[4] [5]
Refractive Index (n _D)	1.4273	20	[4]	

Property	Value	Conditions	Source(s)
Specific Rotation ([α] _D)	<p>Not explicitly found for (-)-2-chlorooctane. It is established that enantiomers exhibit equal and opposite optical rotation. For example, (S)-2-chloropentane has a specific rotation of -12.00°. Therefore, (R)-2-chloropentane would have a specific rotation of +12.00°. It is known that (-)-2-chlorooctane corresponds to the (R)-enantiomer.</p>	Varies with solvent, concentration, temperature, and wavelength.	[6]

Experimental Protocols

The determination of the physical properties of a chiral compound like **(-)-2-chlorooctane** relies on established experimental techniques. Below are detailed methodologies for key experiments.

Measurement of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that is dependent on temperature and the wavelength of light.

Apparatus: Abbe Refractometer

Procedure:

- Calibration: Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of **(-)-2-chlorooctane** onto the prism surface of the refractometer.
- Measurement: Close the prism and allow the sample to spread into a thin film. While looking through the eyepiece, adjust the control knob until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value from the scale.
- Temperature Control: Ensure the measurement is performed at a constant, recorded temperature, as refractive index is temperature-dependent.

Measurement of Specific Rotation

Specific rotation is a fundamental property of chiral compounds and is a measure of the extent to which a substance rotates the plane of polarized light.

Apparatus: Polarimeter

Procedure:

- Solution Preparation: Prepare a solution of known concentration by accurately weighing a sample of **(-)-2-chlorooctane** and dissolving it in a specific volume of a suitable achiral solvent (e.g., ethanol, chloroform).
- Blank Measurement: Fill the polarimeter tube with the pure solvent and measure the optical rotation. This value serves as the blank.
- Sample Measurement: Empty the tube, rinse it with the prepared solution, and then fill it with the solution. Place the tube in the polarimeter and measure the observed optical rotation.
- Calculation: The specific rotation ($[\alpha]$) is calculated using the following formula:

$$[\alpha] = \alpha / (l * c)$$

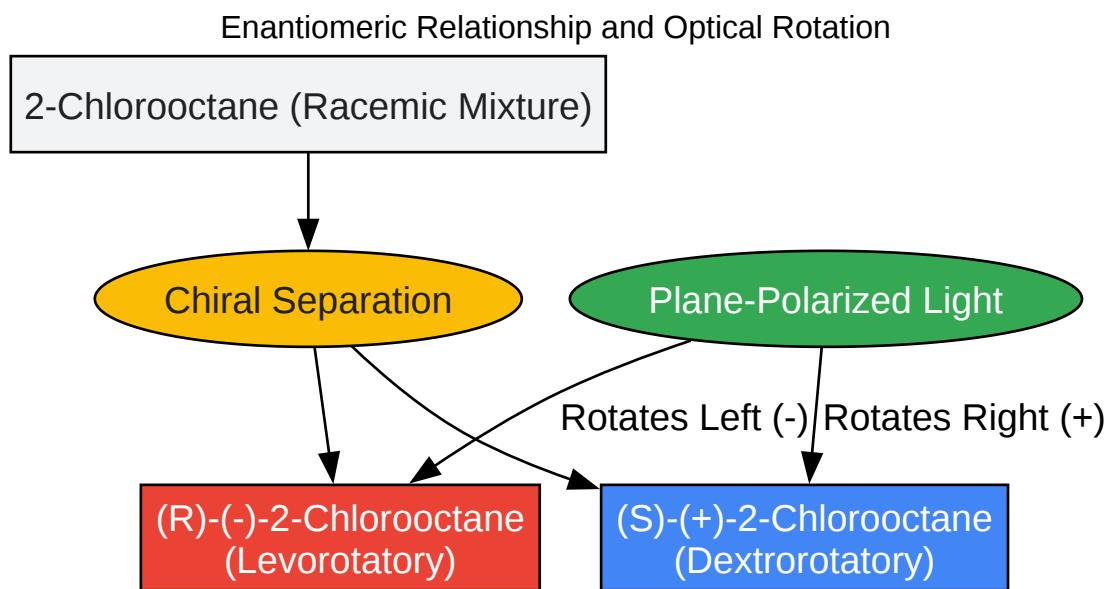
where:

- α is the observed rotation in degrees.
- l is the path length of the polarimeter tube in decimeters (dm).
- c is the concentration of the solution in grams per milliliter (g/mL).

Visualizations

Relationship Between Enantiomers and Optical Activity

The defining characteristic that differentiates enantiomers is their opposite effect on plane-polarized light. This relationship is a cornerstone of stereochemistry.



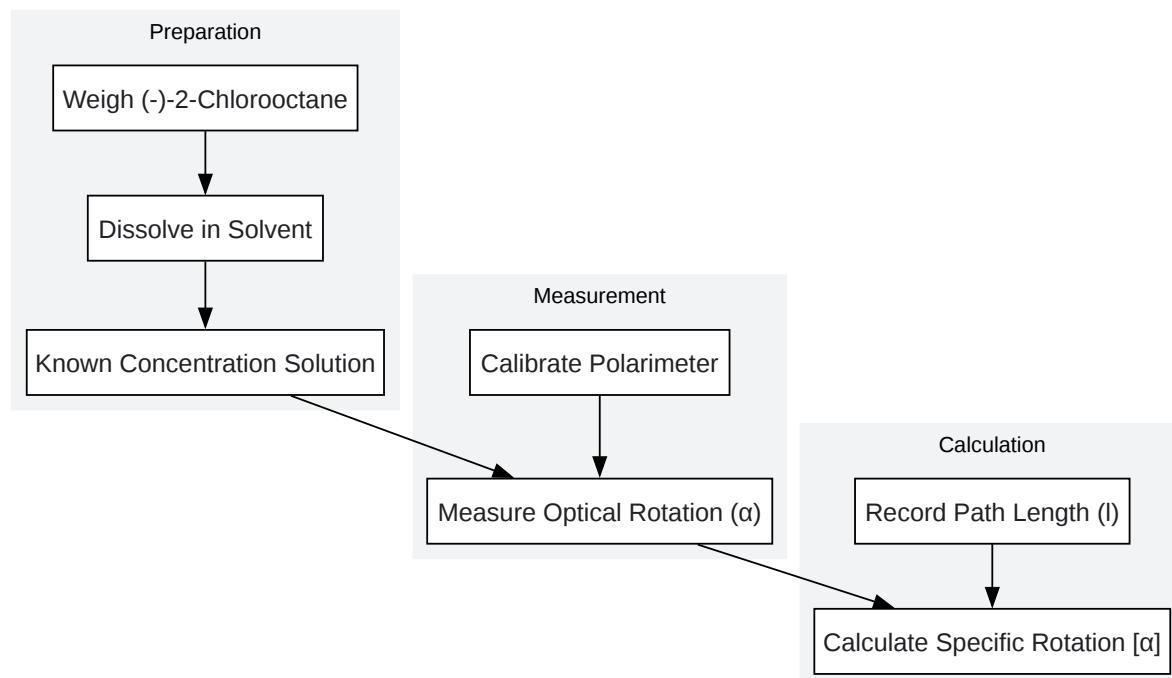
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Caption: Relationship between racemic 2-chlorooctane and its enantiomers.

Experimental Workflow for Determining Specific Rotation

The process of measuring the specific rotation of a chiral compound follows a systematic workflow to ensure accuracy and reproducibility.

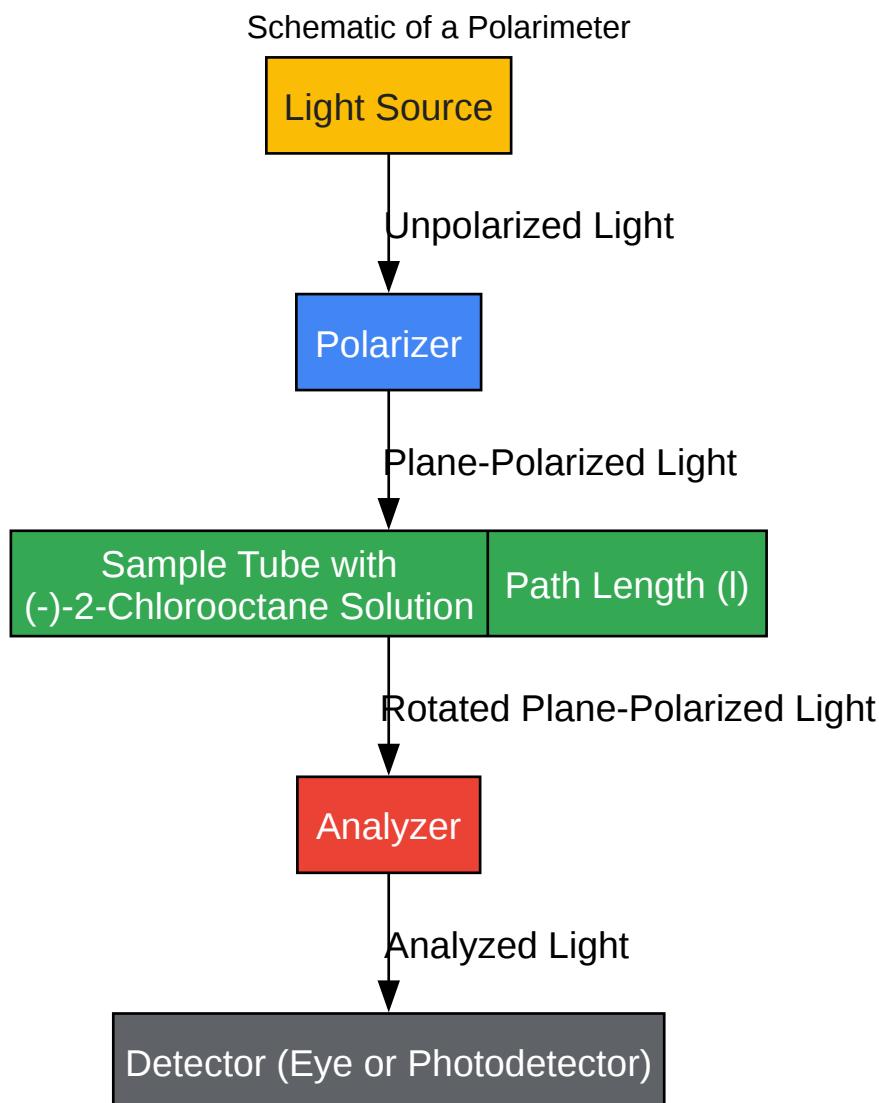
Workflow for Specific Rotation Measurement

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Caption: Experimental workflow for determining the specific rotation.

Schematic of a Polarimeter

A polarimeter is the instrument used to measure the angle of rotation caused by passing polarized light through an optically active substance.



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Caption: A simplified schematic of a polarimeter.

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